

4-Amino-1-benzylpiperidine molecular weight and formula

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Compound of Interest

Compound Name: 4-Amino-1-benzylpiperidine

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Technical Guide: 4-Amino-1-benzylpiperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and synthesis of **4-Amino-1-benzylpiperidine**, a versatile intermediate in the pharmaceutical and chemical industries. This document is intended to serve as a foundational resource for professionals engaged in drug discovery, organic synthesis, and medicinal chemistry.

Core Molecular Data

4-Amino-1-benzylpiperidine is a substituted piperidine derivative that serves as a crucial building block in the synthesis of more complex bioactive molecules.^[1] Its chemical identity is defined by its molecular formula and weight, which are fundamental parameters for any experimental and developmental work.

The quantitative molecular data for **4-Amino-1-benzylpiperidine** is summarized in the table below. These values are collated from various chemical suppliers and databases. A slight variance in molecular weight is attributable to differences in the precision of atomic mass values used in the calculations.

Parameter	Value	References
Molecular Formula	C ₁₂ H ₁₈ N ₂	[1][2][3][4]
Molecular Weight	190.29 g/mol	[1][3]
190.285 g/mol	[2]	
190.28 g/mol	[4]	
CAS Number	50541-93-0	[3][4]

Synthesis Protocol: Reductive Amination

A prevalent method for the synthesis of **4-Amino-1-benzylpiperidine** is the reductive amination of 1-benzyl-4-piperidone.[5] This common and effective synthetic route is a cornerstone of medicinal chemistry for the formation of amines.

Experimental Methodology

The synthesis involves the reaction of 1-benzyl-4-piperidone with an amine source, such as ammonia or ammonium acetate, to form an intermediate imine. This intermediate is then reduced in situ to the desired primary amine, **4-Amino-1-benzylpiperidine**.

Key reagents and conditions include:

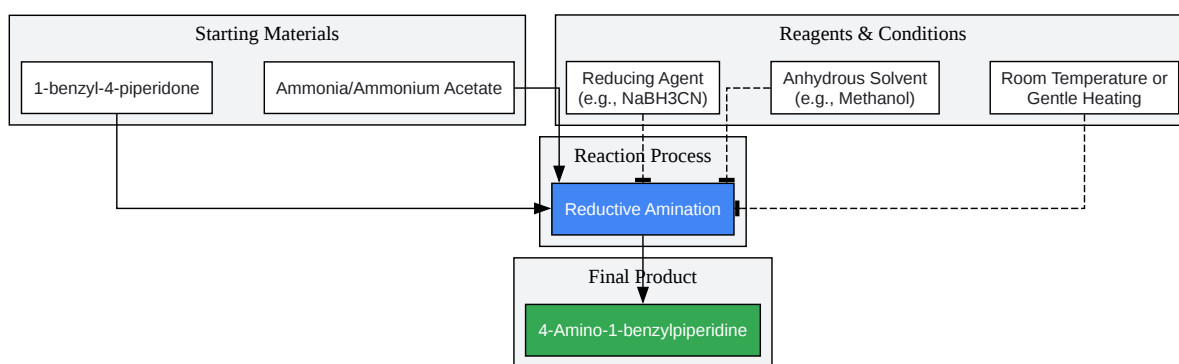
- Starting Material: 1-benzyl-4-piperidone
- Amine Source: Ammonia or Ammonium Acetate
- Reducing Agent: A common choice is sodium cyanoborohydride (NaBH₃CN) or catalytic hydrogenation.[5]
- Solvent: The reaction is typically carried out under anhydrous conditions in a solvent like methanol or tetrahydrofuran (THF).[5]
- Temperature: The reaction generally proceeds at room temperature or with gentle heating.[5]

General Procedure:

- 1-benzyl-4-piperidone is dissolved in an appropriate anhydrous solvent (e.g., methanol).
- An excess of the amine source (e.g., ammonium acetate) is added to the solution.
- The reducing agent (e.g., sodium cyanoborohydride) is added portion-wise to the reaction mixture.
- The reaction is stirred at room temperature or gently heated for a duration sufficient to ensure the completion of the reaction, which can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, the reaction is quenched, and the product is isolated and purified, typically through distillation in vacuo or recrystallization of a salt form.

Synthetic Workflow Visualization

The logical flow of the reductive amination synthesis for **4-Amino-1-benzylpiperidine** is depicted in the following diagram. This visualization outlines the key stages from starting materials to the final product.



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Caption: Synthetic workflow for **4-Amino-1-benzylpiperidine**.

Applications in Research and Development

4-Amino-1-benzylpiperidine is primarily utilized as a versatile intermediate in the pharmaceutical sector.^[1] Its structure, featuring a reactive primary amine and a benzyl-protected piperidine ring, allows for diverse chemical modifications.^[1] This makes it an invaluable building block in the development of:

- **Central Nervous System (CNS) Agents:** It is a precursor for compounds targeting neurotransmitter receptors, such as dopamine and sigma receptors.^[5]
- **Analgesics and Psychoactive Agents:** The piperidine scaffold is common in many analgesics and other psychoactive drugs.^[1]

In conclusion, **4-Amino-1-benzylpiperidine** is a key molecular entity in the landscape of medicinal chemistry. A thorough understanding of its fundamental properties and synthesis is essential for its effective application in the development of novel therapeutics.

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